

(4-Hydroxyphenyl)diphenylmethanol chemical properties and structure

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Compound of Interest

Compound Name: (4-Hydroxyphenyl)diphenylmethanol

Cat. No.: B096202

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An In-depth Technical Guide on the Chemical Properties and Structure of **(4-Hydroxyphenyl)diphenylmethanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **(4-Hydroxyphenyl)diphenylmethanol**. The information is curated for professionals in research and development, with a focus on clarity and detailed experimental context.

Chemical and Physical Properties

(4-Hydroxyphenyl)diphenylmethanol, also known as 4-Hydroxytrityl Alcohol, is a solid, multi-ring alcohol.^[1] Its properties make it a subject of interest in various chemical syntheses. The compound's physical state at 20°C is solid.^[2] It is characterized by its appearance as a light orange to yellow to green powder or crystal.^{[1][3][4]} For stability, it is recommended to be stored under refrigerated conditions (0-10°C or 2-8°C) in a dry, sealed container, often under an inert gas, as it can be sensitive to air and heat.^{[2][3][4]}

Table 1: Quantitative Chemical and Physical Data

Property	Value	Source(s)
IUPAC Name	(4-Hydroxyphenyl)diphenylmethanol	PubChem
Synonyms	4-Hydroxytrityl Alcohol, p-Hydroxytriphenylcarbinol	[1][4]
CAS Number	15658-11-4	[1][2][3][4]
Molecular Formula	C ₁₉ H ₁₆ O ₂	[2][3][4]
Molecular Weight	276.33 g/mol (also reported as 276.335 and 276.34)	[2][3][4]
Melting Point	160.0 to 164.0 °C	[1][3]
Boiling Point (Predicted)	473.4 ± 40.0 °C	[3]
Density (Predicted)	1.208 ± 0.06 g/cm ³	[3]
Solubility	Soluble in Methanol	[3]
pKa (Predicted)	10.0 ± 0.10	[3][4]
Appearance	Light orange to Yellow to Green powder to crystal	[1][3][4]
Storage Temperature	0-10°C (Refrigerated)	[2][4]

Chemical Structure

The structure of **(4-Hydroxyphenyl)diphenylmethanol** features a central carbon atom bonded to two phenyl groups, one 4-hydroxyphenyl group, and a hydroxyl group.

Table 2: Structural Identifiers

Identifier	String	Source(s)
SMILES	<chem>C1=CC=C(C=C1)C(C2=CC=C(C=C2)(C3=CC=C(C=C3)O)O</chem>	[4]
InChI	<chem>InChI=1S/C19H16O2/c20-18-13-11-17(12-14-18)19(21,15-7-3-1-4-8-15)16-9-5-2-6-10-16/h1-14,20-21H</chem>	[4]
InChIKey	<chem>QEIRHBKKVWAOM-UHFFFAOYSA-N</chem>	[4]

Experimental Protocols

While specific experimental protocols for the synthesis of **(4-Hydroxyphenyl)diphenylmethanol** are not detailed in the provided search results, a plausible synthetic route can be inferred from the preparation of the related compound, diphenylmethanol. The synthesis of diphenylmethanol can be achieved via a Grignard reaction or by the reduction of benzophenone.[\[5\]](#)[\[6\]](#)

Proposed Synthesis: Grignard Reaction

A potential synthesis for **(4-Hydroxyphenyl)diphenylmethanol** could involve the Grignard reaction between phenylmagnesium bromide and 4-hydroxybenzophenone.

Methodology:

- **Grignard Reagent Preparation:** Phenylmagnesium bromide is prepared by reacting bromobenzene with magnesium turnings in anhydrous diethyl ether under an inert atmosphere.
- **Reaction:** A solution of 4-hydroxybenzophenone in anhydrous diethyl ether is added dropwise to the Grignard reagent at a controlled temperature.
- **Quenching:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.

- Extraction: The aqueous layer is extracted with diethyl ether.
- Purification: The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel.

Characterization

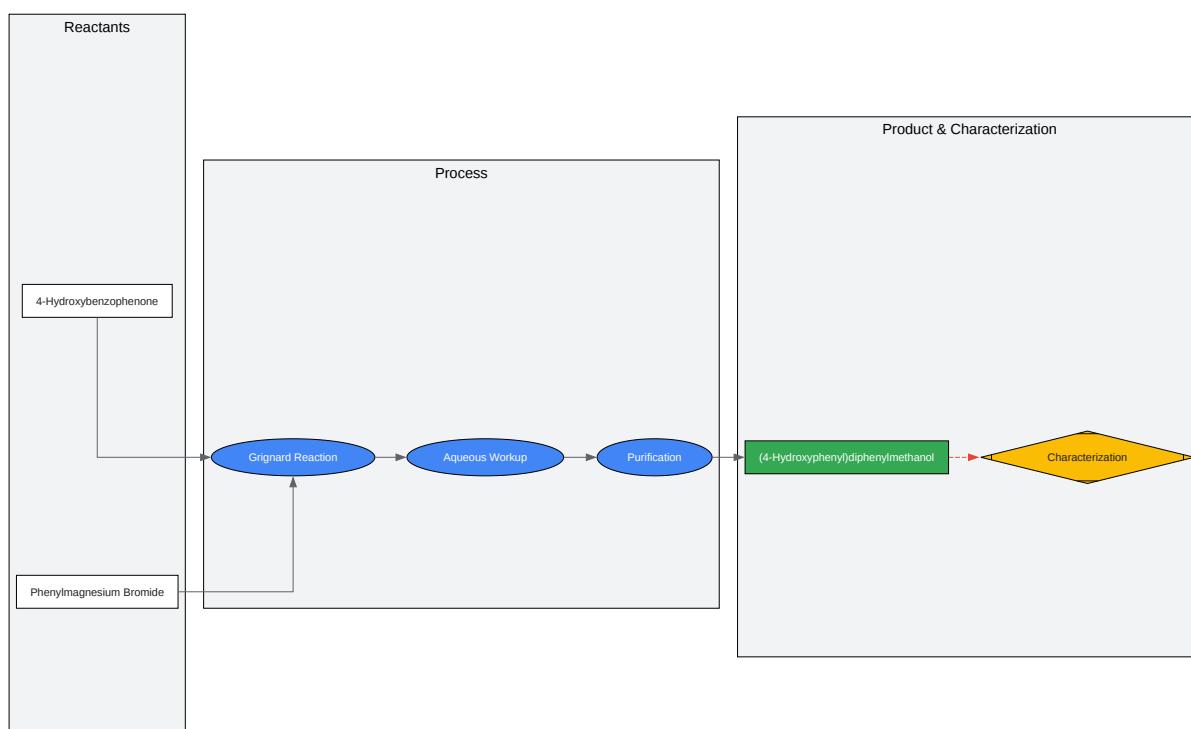
The characterization of the synthesized **(4-Hydroxyphenyl)diphenylmethanol** would typically involve spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.^[7]

- ^1H NMR and ^{13}C NMR: To confirm the chemical structure by identifying the chemical shifts and coupling constants of the protons and carbons.
- IR Spectroscopy: To identify the characteristic functional groups, particularly the hydroxyl (-OH) stretching vibrations.

Visualization of Synthetic Workflow

The following diagram illustrates the proposed synthetic workflow for **(4-Hydroxyphenyl)diphenylmethanol** via a Grignard reaction.

Proposed Synthesis of (4-Hydroxyphenyl)diphenylmethanol

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Caption: Proposed synthetic workflow for **(4-Hydroxyphenyl)diphenylmethanol**.

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